

2-Amino-4-fluorobenzamide molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-4-fluorobenzamide

Cat. No.: B111330

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Technical Overview of 2-Amino-4-fluorobenzamide

This document provides a concise summary of the core physicochemical properties of **2-Amino-4-fluorobenzamide**, a compound of interest in chemical research and development. The data presented is compiled from established chemical databases.

Physicochemical Data

The fundamental molecular properties of **2-Amino-4-fluorobenzamide** are summarized in the table below. This information is critical for a variety of applications, including stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value	Citations
Molecular Formula	C ₇ H ₇ FN ₂ O	[1] [2]
Molecular Weight	154.14 g/mol	[1] [3] [4]
CAS Number	119023-25-5	[1] [3]

Experimental Protocols and Signaling Pathways

The scope of this document is to provide the fundamental molecular weight and formula for **2-Amino-4-fluorobenzamide**. Detailed experimental protocols for its synthesis or use, as well as its involvement in specific signaling pathways, are beyond this scope and would require dedicated research studies.

Structural and Logical Representations

As this guide focuses on intrinsic molecular properties, complex workflows or signaling pathways are not applicable. Therefore, graphical representations are not included.

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References

- 1. scbt.com [scbt.com]
- 2. 119023-25-5 CAS MSDS (Benzamide, 2-amino-4-fluoro- (9CI)) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 2-Amino-4-fluorobenzamide - [sigmaaldrich.com]
- 4. 4-Amino-2-fluoro-benzamide | C7H7FN2O | CID 23068005 - PubChem [pubchem.ncbi.nlm.nih.gov]
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